

Safe Disposal of Anlotinib Hydrochloride: A Procedural Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Anlotinib (hydrochloride)

Cat. No.: B10783339

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Anlotinib is an oral tyrosine kinase inhibitor used in cancer therapy that targets multiple signaling pathways involved in tumor growth and angiogenesis.[1][2] Due to its cytotoxic potential, proper handling and disposal of Anlotinib hydrochloride are critical to ensure the safety of laboratory personnel and prevent environmental contamination. Adherence to established protocols and regulatory requirements is paramount for researchers, scientists, and drug development professionals.

Personal Protective Equipment (PPE) and Handling Precautions

When handling Anlotinib hydrochloride for disposal, it is essential to use appropriate Personal Protective Equipment (PPE) to minimize exposure risks.

- **Gloves:** Wear appropriate chemical-resistant gloves; double gloving is recommended.[3]
- **Eye Protection:** Use safety glasses or chemical splash goggles.[4]
- **Lab Coat:** A disposable or dedicated lab coat should be worn.[4]
- **Respiratory Protection:** If there is a risk of generating dust or aerosols, a NIOSH-approved respirator or a self-contained breathing apparatus should be used.[4] Work should be conducted in a chemical fume hood or other ventilated enclosure.[5]

- Hygiene: Wash hands thoroughly after handling.[4] Facilities should be equipped with an eyewash station and a safety shower.[4]

Anlotinib Hydrochloride Disposal Overview

The disposal of Anlotinib hydrochloride must comply with all applicable local, state, and federal regulations for hazardous and pharmaceutical waste.[4][6] It is classified as an antineoplastic drug, and such waste must be segregated from other laboratory waste streams.[3]

Parameter	Guideline	Source
Waste Classification	Hazardous Chemical / Antineoplastic Waste	[3][6]
Primary Disposal Method	Incineration via a licensed professional waste disposal service.	[7]
Sewage System Disposal	Prohibited. Do not allow the product to enter drains.	[5][6][7]
Container Type	Dedicated, sealed, and clearly labeled hazardous waste container.	[3][7][8]
Regulatory Framework	Resource Conservation and Recovery Act (RCRA) in the U.S.	[3][6]

Standard Operating Protocol for Anlotinib Hydrochloride Disposal

This protocol details the step-by-step procedure for the safe disposal of Anlotinib hydrochloride and contaminated materials in a laboratory setting.

1.0 Objective To define the procedure for the safe collection, segregation, and disposal of Anlotinib hydrochloride waste to ensure personnel safety and regulatory compliance.

2.0 Scope This protocol applies to all solid and liquid waste containing Anlotinib hydrochloride, as well as any materials contaminated with the compound.

3.0 Materials

- Appropriate PPE (as detailed above)
- Dedicated, labeled hazardous waste containers (for solid and liquid waste)
- Hazardous waste labels
- Tools for cleanup (e.g., absorbent material, scoops)

4.0 Procedure

4.1 Waste Segregation

- Designate a specific Satellite Accumulation Area (SAA) within the laboratory for Anlotinib waste.[\[3\]](#)
- Do not mix Anlotinib waste with other waste streams, such as regular trash, biohazardous waste (unless also contaminated with Anlotinib), or other chemical wastes.[\[3\]](#)

4.2 Solid Waste Disposal

- Collect all disposable materials contaminated with Anlotinib hydrochloride, including gloves, weighing papers, pipette tips, and lab coats, in a dedicated, clearly labeled hazardous waste container.[\[8\]](#)
- For bulk powder, carefully transfer the material into the waste container, avoiding the generation of dust.[\[4\]](#)
- Seal the container securely when not in use and once it is full.

4.3 Liquid Waste Disposal

- Collect all solutions containing Anlotinib hydrochloride in a dedicated, sealed, and labeled hazardous liquid waste container.[\[7\]](#)[\[8\]](#)

- Do not pour any liquid Anlotinib waste down the drain.[6][7]
- If necessary, use an inert absorbent material to manage small spills before placing them in the solid waste container.[7]

4.4 "Empty" Container Disposal

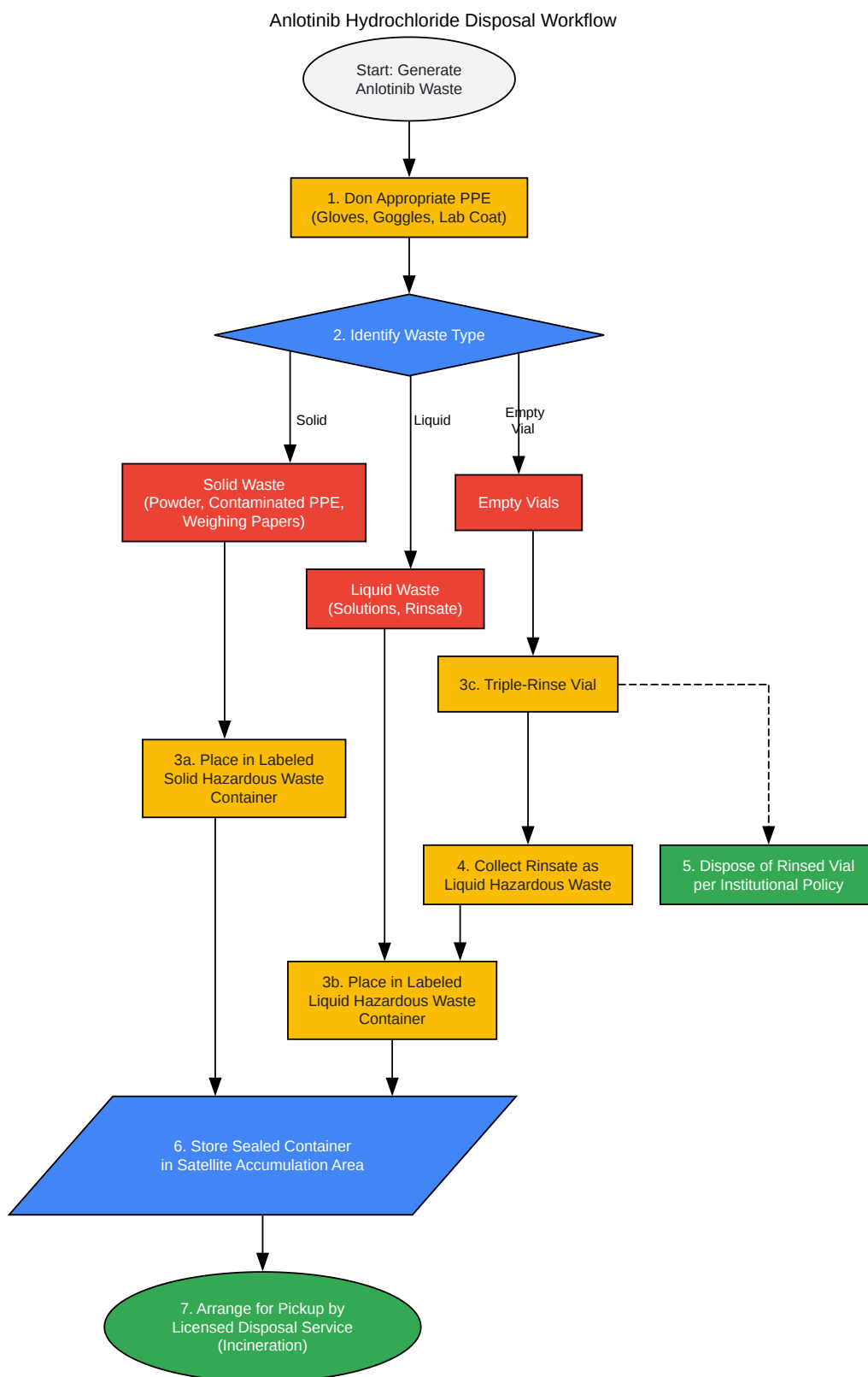
- Empty vials that previously contained Anlotinib hydrochloride should be triple-rinsed with a suitable solvent.[8]
- Collect the rinsate as hazardous liquid waste.[8]
- After rinsing, deface the original label and dispose of the container according to institutional guidelines for chemically contaminated glassware or plastic.

4.5 Final Disposal

- Store sealed waste containers in the designated SAA.
- Arrange for collection by a licensed professional waste disposal company.[7] The recommended disposal method is incineration in a chemical incinerator equipped with an afterburner and scrubber.[7]
- Ensure all required hazardous waste manifests are completed for transport.[9]

Disposal Workflow Diagram

The following diagram illustrates the decision-making and procedural flow for the proper disposal of Anlotinib hydrochloride.



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Caption: Workflow for the safe segregation and disposal of Anlotinib waste.

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